

# A Technical Guide to the High-Temperature Thermodynamic Properties of Plutonium Alloys

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This technical guide provides a comprehensive overview of the thermodynamic properties of various plutonium alloys at high temperatures. The information is intended to support research and development activities where a thorough understanding of the high-temperature behavior of these materials is critical. This document summarizes key quantitative data in structured tables, details common experimental methodologies, and provides visualizations of key concepts and workflows.

## Thermodynamic Data of Plutonium Alloys

The thermodynamic properties of plutonium and its alloys are complex due to the element's multiple allotropic phases and the influence of alloying elements on phase stability and transformations. The following tables summarize key thermodynamic data for several binary plutonium alloys.

Table 1: Allotropic Phase Transformation Temperatures of Unalloyed Plutonium

Phase Transition	Temperature (°C)
$\alpha \rightarrow \beta$	122
$\beta \rightarrow \gamma$	207
$\gamma \rightarrow \delta$	319
$\delta \rightarrow \delta'$	464
$\delta' \rightarrow \epsilon$	477
$\epsilon \rightarrow \text{liquid}$	641

Table 2: Thermodynamic Properties of Selected Binary Plutonium Alloys

Alloy System	Property	Value	Temperature (°C)	Reference
Pu-Ga	$\delta$ -phase eutectoid transformation	59.5	59.5	[1]
Enthalpy of formation (Pu3Ga)	-	-	[1]	
Pu-Fe	Eutectic reaction (Liquid $\leftrightarrow$ Pu6Fe + $\delta$ -Pu)	-	411.5	[2]
Melting enthalpy (Pu6Fe)	36.3 kJ/mol	411.5	[3]	
Pu-U	Peritectoid reaction ( $\eta \leftrightarrow (\beta\text{U}) + (\epsilon\text{-Pu}, \gamma\text{-U})$ )	-	705	[4]
Eutectoid reaction ( $((\beta\text{U}) \leftrightarrow (\alpha\text{U}) + \zeta)$ )	-	560	[4]	
U-Pu-Zr	Apparent mean enthalpy of vaporization (Pu over solid+liquid)	423.6 $\pm$ 15.7 kJ/mol	1279	[5]
Apparent mean enthalpy of vaporization (Pu over liquid)	425.9 $\pm$ 10.8 kJ/mol	1439	[5]	
Heat Capacity (U-15Pu-10Zr)	Close to $\gamma$ -U	> gamma solvus	[5]	

## Experimental Protocols

The determination of thermodynamic properties of plutonium alloys at high temperatures requires specialized experimental techniques capable of handling radioactive materials in controlled environments. The two primary methods discussed in the literature are Differential Scanning Calorimetry (DSC) and Knudsen Effusion Mass Spectrometry (KEMS).

### Differential Scanning Calorimetry (DSC)

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. This allows for the determination of phase transition temperatures, enthalpies of transition, and heat capacities.

Typical Experimental Protocol for Plutonium Alloys:

- **Sample Preparation:** A small, well-characterized sample of the plutonium alloy (typically 10-100 mg) is encapsulated in a high-temperature-resistant pan, often made of tantalum.<sup>[1]</sup> This is performed in a glovebox to contain the radioactive material.
- **Instrument Setup:** The DSC instrument is calibrated using standard materials with known melting points and enthalpies (e.g., indium, zinc, aluminum) under identical conditions to be used for the sample analysis.<sup>[1]</sup>
- **Measurement:** The sample and a reference pan are placed in the DSC furnace. The system is purged with an inert gas, such as high-purity argon, to prevent oxidation of the sample at high temperatures.<sup>[1]</sup>
- **Heating and Cooling Program:** The furnace is heated and cooled at a controlled rate, typically around 10 °C/min.<sup>[1]</sup> The heat flow to or from the sample is continuously monitored.
- **Data Analysis:** The resulting DSC curve (heat flow vs. temperature) shows peaks or shifts in the baseline corresponding to thermal events.
  - The temperature at the onset or peak of a thermal event indicates the phase transition temperature.

- The area under the peak is integrated to determine the enthalpy of the transition (e.g., enthalpy of fusion or solid-state phase transformation).
- The change in the baseline can be used to calculate the heat capacity of the sample.

## Knudsen Effusion Mass Spectrometry (KEMS)

Principle: KEMS is a high-temperature technique used to study the thermodynamics of vaporization. A sample is heated in a Knudsen cell (a small, thermally isolated furnace with a tiny orifice) under high vacuum. The effusing vapor is formed into a molecular beam, which is then ionized and analyzed by a mass spectrometer. The measured ion intensities are proportional to the partial pressures of the species in the vapor phase, from which thermodynamic data such as vapor pressures and enthalpies of vaporization can be derived.

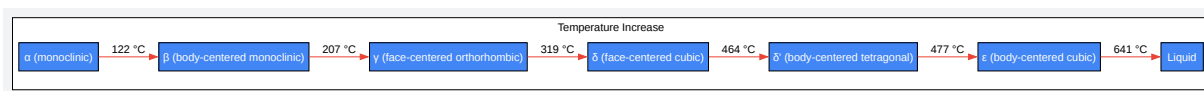
Typical Experimental Protocol for Plutonium Alloys:

- **Sample Preparation:** A small sample of the plutonium alloy is placed in a Knudsen cell made of a refractory material (e.g., tungsten or tantalum) that is chemically inert with respect to the sample at high temperatures. This is performed in a glovebox designed for handling radioactive materials.
- **System Setup:** The Knudsen cell is placed within a high-vacuum chamber and heated by a resistance coil or electron bombardment. The chamber is connected to a mass spectrometer.
- **Measurement:**
  - The sample is heated to the desired temperature, which is carefully measured and controlled.
  - The vapor effusing from the orifice of the Knudsen cell forms a molecular beam that enters the ion source of the mass spectrometer.
  - The vapor species are ionized, typically by electron impact.
  - The resulting ions are separated by their mass-to-charge ratio and detected.
- **Data Analysis:**

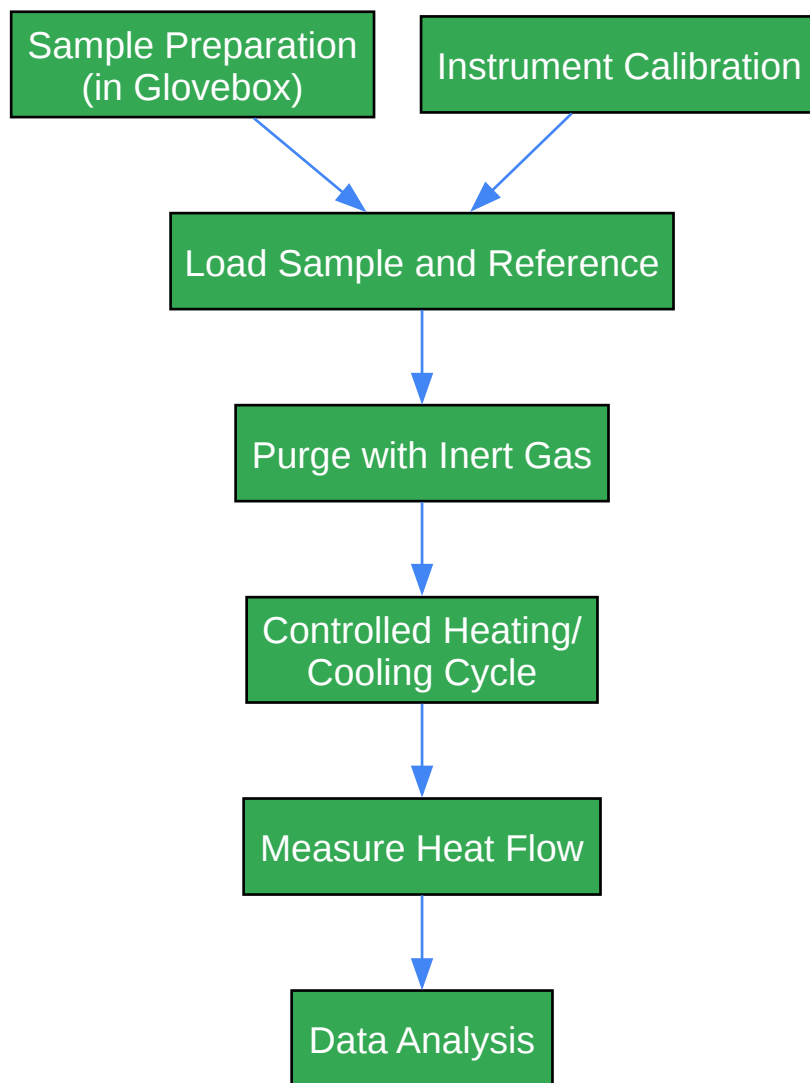
- The ion intensities of the different vapor species are measured as a function of temperature.
- These intensities are used to calculate the partial pressures of the corresponding species using the Knudsen equation.
- The Clausius-Clapeyron equation is then applied to the temperature dependence of the partial pressures to determine the enthalpy of vaporization.
- Activity and activity coefficients of the components in the alloy can also be derived from the partial pressure data.[\[6\]](#)

## Visualizations

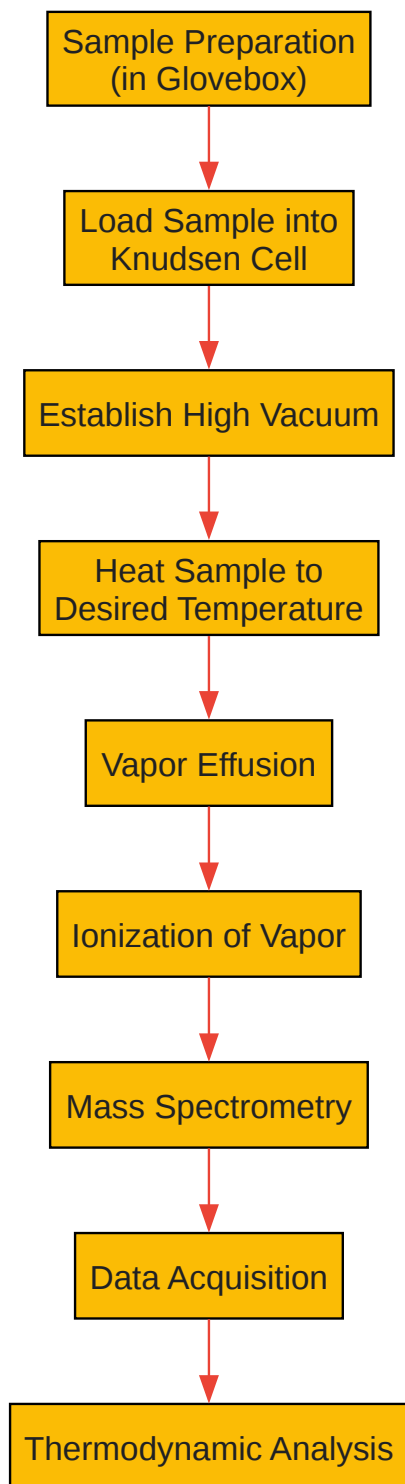
The following diagrams illustrate key concepts and workflows related to the thermodynamic properties of plutonium alloys.



### Differential Scanning Calorimetry (DSC) Experimental Workflow



## Knudsen Effusion Mass Spectrometry (KEMS) Experimental Workflow



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